

# Personal protective equipment for handling GPR35 agonist 2

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## Compound of Interest

Compound Name: GPR35 agonist 2

Cat. No.: B10855115

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## Essential Safety and Handling Guide for GPR35 Agonist 2

This guide provides crucial safety and logistical information for the handling and disposal of **GPR35 agonist 2**, a potent research compound. The following procedures are based on best practices for managing biologically active small molecules in a laboratory setting. While one safety data sheet for a similar compound, Glucocorticoid receptor agonist-2, classifies it as non-hazardous, the potency of **GPR35 agonist 2** necessitates careful handling to minimize exposure.<sup>[1][2]</sup>

## Personal Protective Equipment (PPE)

Appropriate PPE is essential to ensure personal safety when handling **GPR35 agonist 2**. A risk assessment should be conducted to determine the specific requirements for your experimental setup.<sup>[3]</sup>

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times in the laboratory where chemicals are handled to protect from splashes.[4][5] A face shield may be required for procedures with a high risk of splashing.[3][5]
Hand Protection	Disposable Nitrile Gloves	Wear two pairs of chemotherapy-grade gloves when handling the solid compound or concentrated solutions.[3][6] Inspect gloves for tears or punctures before use and change them frequently.[7]
Body Protection	Laboratory Coat	A clean, buttoned lab coat should be worn to protect skin and clothing from contamination.[3][8] For procedures with a higher risk of splashes, a disposable gown made of a resistant material is recommended.[3]
Respiratory Protection	Not generally required	Work in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust or aerosols.[2][7][8] If weighing the solid compound outside of a fume hood, a respirator may be necessary based on your institution's safety assessment.
Foot Protection	Closed-toe Shoes	Shoes that fully cover the feet are mandatory in any laboratory setting to protect

against spills and falling  
objects.[\[7\]](#)

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## Experimental Protocol: Safe Handling of GPR35 Agonist 2

This protocol outlines the step-by-step procedures for safely handling **GPR35 agonist 2** from receipt to use in experiments.

### 1. Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is clearly labeled with the chemical name, concentration, and any hazard information.[\[8\]](#)
- Store the compound according to the manufacturer's instructions. For **GPR35 agonist 2**, storage at -80°C for up to 6 months or at -20°C for 1 month (protected from light) is recommended for stock solutions.[\[1\]](#)
- Keep a detailed inventory of the compound, including the date received, amount, and dates of use.

### 2. Preparation of Stock Solutions:

- All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.
- Before weighing the solid compound, ensure the balance is clean and placed in a draft-shielded area within the fume hood.
- Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid. Avoid creating dust.
- Prepare a stock solution by dissolving the compound in a suitable solvent, such as DMSO.[\[1\]](#)

- Clearly label the container with the compound name, concentration, solvent, date of preparation, and your initials.

### 3. Use in Experiments:

- When diluting stock solutions to working concentrations, continue to wear appropriate PPE.
- Conduct all experimental procedures involving the compound in a well-ventilated area.
- Avoid direct contact with the skin, eyes, and clothing.<sup>[8]</sup> In case of accidental contact, immediately flush the affected area with copious amounts of water and seek medical attention if necessary.<sup>[2]</sup>
- Do not eat, drink, or apply cosmetics in the laboratory.<sup>[4]</sup><sup>[7]</sup> Wash your hands thoroughly after handling the compound.<sup>[7]</sup><sup>[8]</sup>

## Disposal Plan

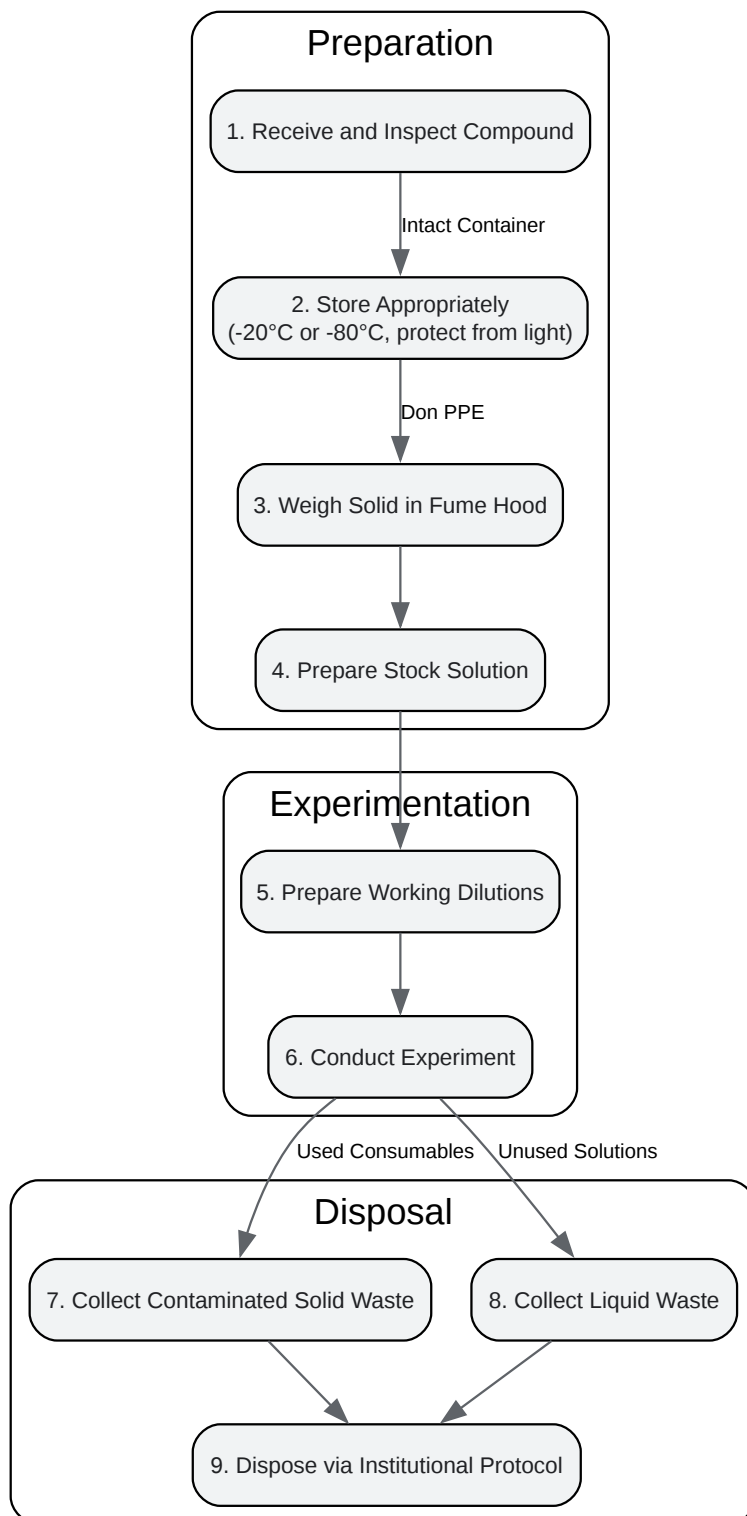
Proper disposal of chemical waste is critical to ensure laboratory and environmental safety.

- **Contaminated Materials:** All disposable items that have come into contact with **GPR35 agonist 2**, such as gloves, pipette tips, and weighing paper, should be collected in a designated, clearly labeled hazardous waste container.<sup>[7]</sup>
- **Liquid Waste:** Unused solutions containing **GPR35 agonist 2** should be collected in a separate, sealed, and clearly labeled hazardous waste container. Do not pour chemical waste down the drain.
- **Disposal Procedures:** Follow your institution's specific guidelines for the disposal of chemical waste. Ensure that all waste containers are properly labeled with the contents and any associated hazards.

## Workflow for Safe Handling of GPR35 Agonist 2

The following diagram illustrates the key steps in the safe handling and disposal of **GPR35 agonist 2**.

## Workflow for Safe Handling and Disposal of GPR35 Agonist 2

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